

An In-depth Technical Guide on 2-Cyclohepten-1-one

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Compound of Interest

Compound Name: 2-Cyclohepten-1-one

Cat. No.: B143340

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This guide provides an overview of the fundamental physicochemical properties of **2-Cyclohepten-1-one**, a cyclic ketone that serves as a versatile intermediate in organic synthesis. The information is tailored for researchers, scientists, and professionals engaged in drug development and chemical research.

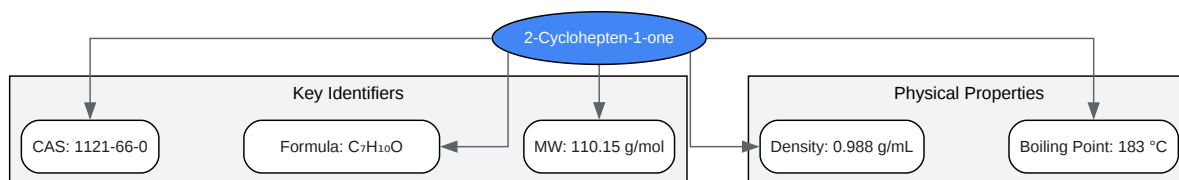
Physicochemical Data Summary

The key quantitative properties of **2-Cyclohepten-1-one** are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C ₇ H ₁₀ O	[1][2][3][4][5]
Molecular Weight	110.15 g/mol	[1]
Alternate Molecular Weight	110.16 g/mol	[2]
Alternate Molecular Weight	110.156 g/mol	[3]
Alternate Molecular Weight	110.1537 g/mol	[4]
CAS Number	1121-66-0	[1][3][4]
Density	0.988 g/mL at 25 °C	[6]
Boiling Point	183 °C	[5][6]
Refractive Index	n ₂₀ /D 1.494	[3][6]
Flash Point	68 °C (154.4 °F) - closed cup	

Molecular Structure and Information

The structural representation and key identifiers of **2-Cyclohepten-1-one** are crucial for its application in experimental and computational chemistry.



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Caption: Key identifiers and physical properties of **2-Cyclohepten-1-one**.

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References

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